

Benzoyl Bromide: A Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoyl bromide

Cat. No.: B1216830

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **benzoyl bromide**, with a specific focus on its melting and boiling points. The information is presented to support research and development activities where this chemical is utilized.

Core Physical Properties of Benzoyl Bromide

Benzoyl bromide (C_7H_5BrO) is a colorless to yellow liquid with a sharp, pungent odor. It is an important reagent in organic synthesis, particularly for the introduction of the benzoyl group. Accurate knowledge of its physical properties is crucial for its safe handling, storage, and application in various chemical reactions.

The melting and boiling points are critical parameters that define the physical state of **benzoyl bromide** under different temperature conditions. These properties are summarized in the table below.

| Physical Property | Value | Units |
|-------------------|---------|-------|
| Melting Point | -24 | °C |
| Boiling Point | 218-219 | °C |

Experimental Determination of Physical Properties

The accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. Standard laboratory protocols are employed for these measurements.

Melting Point Determination

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the melting range.

A common laboratory method for determining the melting point of a substance like **benzoyl bromide** (in its solid state) involves the use of a melting point apparatus, such as a Mel-Temp or a Thiele tube.

General Protocol using a Mel-Temp Apparatus:

- **Sample Preparation:** A small, dry sample of the compound is finely crushed and packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the Mel-Temp apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.

Boiling Point Determination

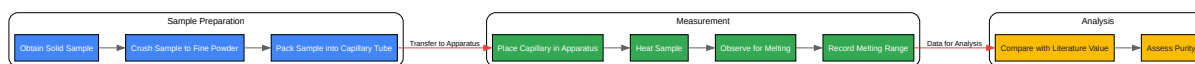
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

General Protocol for Distillation Method:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask containing the liquid sample and boiling chips, a condenser, a thermometer positioned correctly at the vapor outlet, and a receiving flask.
- **Heating:** The distillation flask is heated gently.
- **Equilibrium:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature reading will stabilize when the vapor is in equilibrium with the boiling liquid.
- **Measurement:** This stable temperature is recorded as the boiling point of the liquid at the given atmospheric pressure.

Workflow for Melting Point Determination

The following diagram illustrates the general workflow for determining the melting point of a solid compound in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for melting point determination.

- To cite this document: BenchChem. [Benzoyl Bromide: A Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216830#benzoyl-bromide-physical-properties-melting-and-boiling-point\]](https://www.benchchem.com/product/b1216830#benzoyl-bromide-physical-properties-melting-and-boiling-point)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com